

Carnostatine Hydrochloride: A Potent and Selective Inhibitor of Carnosinase 1 (CN1)

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Compound of Interest

Compound Name: Carnostatine hydrochloride

Cat. No.: B8093349

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This guide provides a detailed comparison of **Carnostatine hydrochloride**'s inhibitory specificity for carnosinase 1 (CN1) over carnosinase 2 (CN2). Carnostatine (also known as SAN9812) has emerged as a powerful tool in the study of carnosine metabolism and its therapeutic potential, primarily due to its potent and highly selective inhibition of CN1.^{[1][2][3]} This guide synthesizes available experimental data to offer a clear comparison with other known carnosinase inhibitors.

Executive Summary

Carnostatine hydrochloride is a potent and competitive inhibitor of human carnosinase 1 (CN1), with a reported K_i of 11 nM and an IC_{50} of 18 nM.^{[1][4]} While it is described as "highly selective" for CN1, quantitative experimental data on its inhibitory activity against carnosinase 2 (CN2) is not currently available in the reviewed scientific literature.^[5] This high selectivity is a key advantage for researchers investigating the specific roles of CN1. As a comparison, the non-selective inhibitor Bestatin shows potent inhibition of CN2, but its activity against CN1 is a subject of conflicting reports.

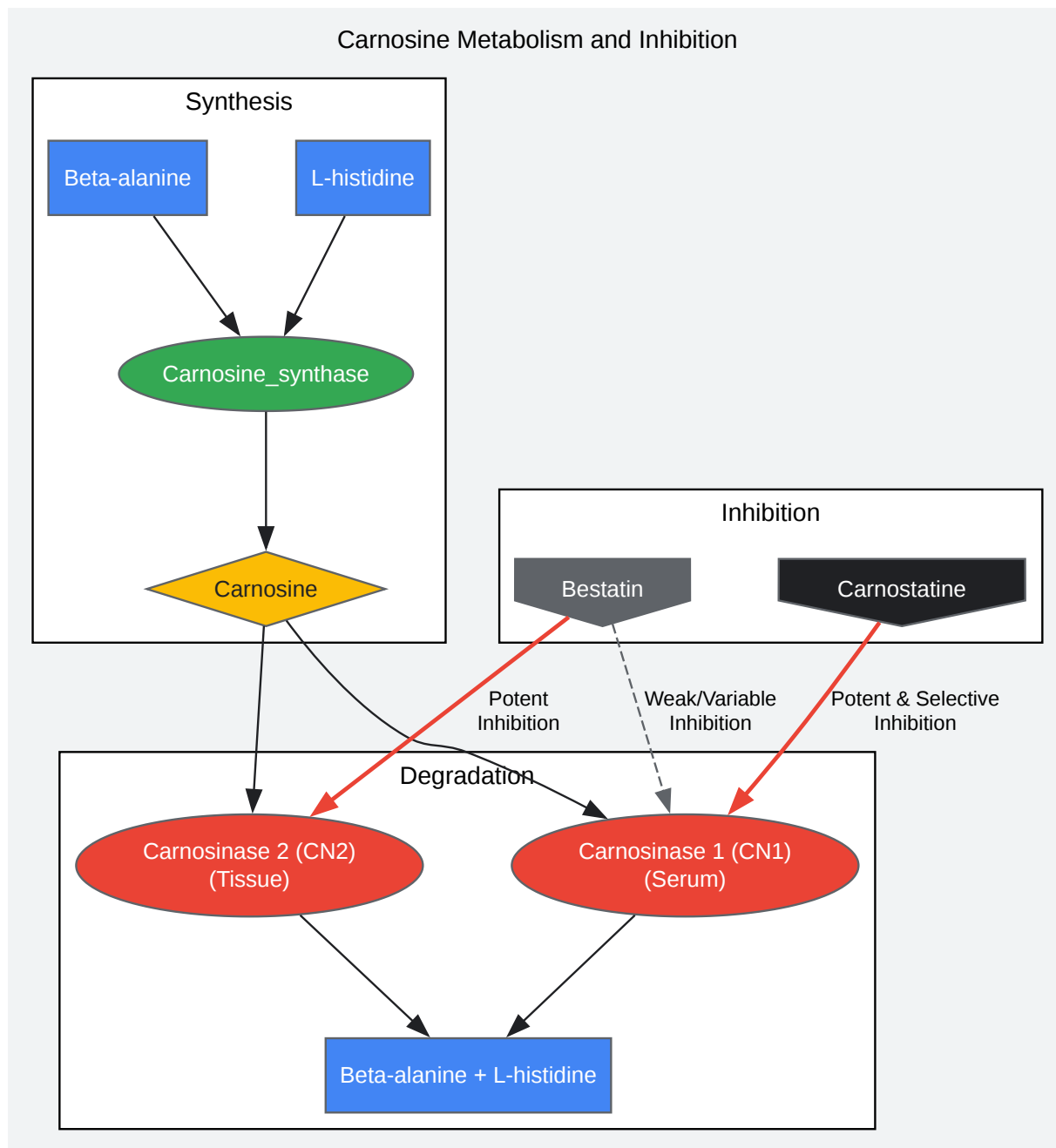
Quantitative Inhibitor Comparison

The following table summarizes the available quantitative data for **Carnostatine hydrochloride** and the alternative inhibitor, Bestatin, against human carnosinase 1 (CN1) and carnosinase 2 (CN2).

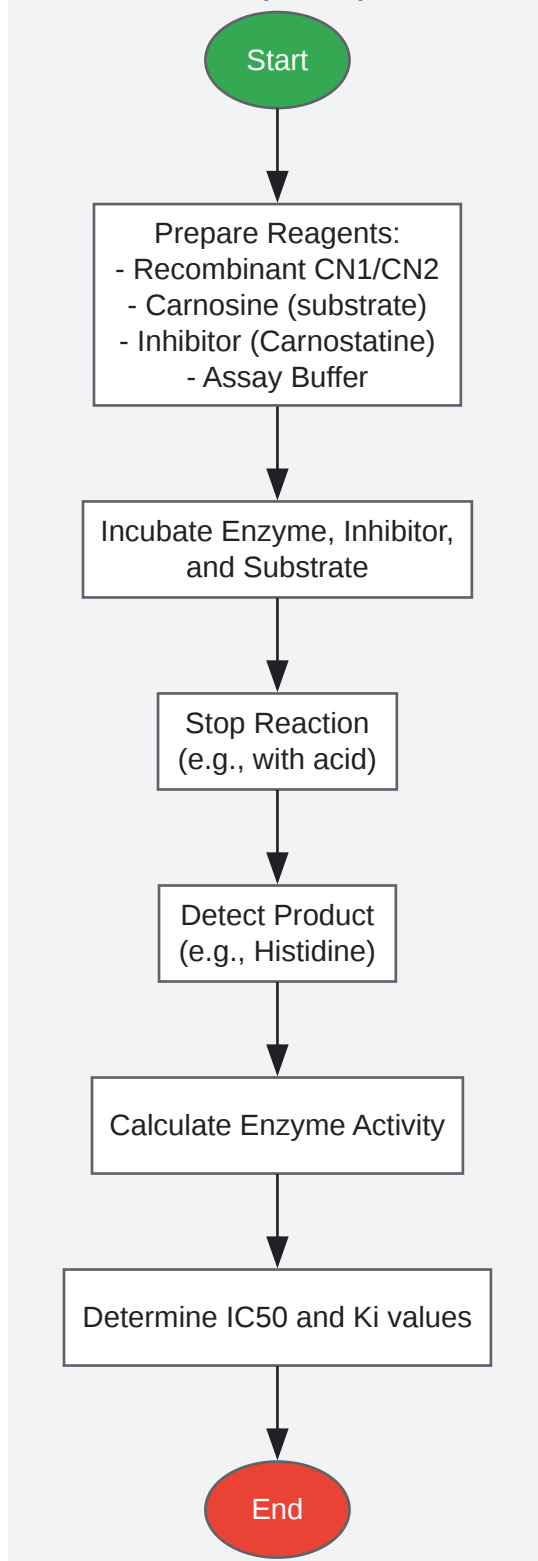
Inhibitor	Target	Inhibition Constant (Ki)	IC50	Notes
Carnostatine hydrochloride (SAN9812)	Human CN1	11 nM[1][4]	18 nM (at 200 µM carnosine)[4]	Competitive inhibitor.[1]
Human CN2	Data not available	Data not available	Described as "highly selective" for CN1, implying significantly weaker or no inhibition of CN2. [1][5]	
Bestatin	Human CN1	Data not consistently reported	IC50p values reported between 8 µM and 150 µM in U937 cells (inhibition of proliferation).[6]	Described as a competitive inhibitor, though some studies report conflicting results regarding its efficacy.[7][8]
Human CN2 (tissue carnosinase)	0.5 nM[9]	Data not available	Potent competitive inhibitor.[9]	

Signaling Pathways and Experimental Workflow

To understand the context of Carnostatine's action, it is important to visualize the carnosine metabolic pathway and the experimental workflow for assessing inhibitor potency.



Inhibitor Potency Assay Workflow

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References

- 1. researchgate.net [researchgate.net]
- 2. Identification and characterisation of carnostatine (SAN9812), a potent and selective carnosinase (CN1) inhibitor with in vivo activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. d-nb.info [d-nb.info]
- 4. medchemexpress.com [medchemexpress.com]
- 5. State of the Art in the Development of Human Serum Carnosinase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Aminopeptidase inhibitors bestatin and actinonin inhibit cell proliferation of myeloma cells predominantly by intracellular interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Why Bestatin Prefers Human Carnosinase 2 (CN2) to Human Carnosinase 1 (CN1) - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Bestatin inhibition of human tissue carnosinase, a non-specific cytosolic dipeptidase - PubMed [pubmed.ncbi.nlm.nih.gov]
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